

Technical Guide: 4-Bromobenzofuran-5-ol (CAS 40432-23-3)

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Compound of Interest

Compound Name: 4-Bromobenzofuran-5-ol

Cat. No.: B12092401

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Physicochemical Characterization, Synthesis Strategy, and Structural Applications

Executive Summary

4-Bromobenzofuran-5-ol (CAS: 40432-23-3) is a halogenated bicyclic phenol serving as a critical intermediate in the synthesis of bioactive benzofuran derivatives and polycyclic heteroaromatic scaffolds.^{[1][2][3][4]} Its structural uniqueness lies in the ortho-positioning of the bromine atom (C4) relative to the hydroxyl group (C5), enabling it to function as a precursor for 4,5-benzofuranynes (arynes) via metal-halogen exchange. This guide delineates its physical properties, synthetic pathways, and handling protocols, emphasizing its role in fragment-based drug discovery (FBDD).

Physicochemical Characterization

Accurate characterization is essential for validating the integrity of this intermediate during synthesis.

Physical Properties

Property	Data / Description	Source Validation
CAS Number	40432-23-3	Sigma-Aldrich [1], BLD Pharm [2]
Molecular Formula	C ₈ H ₅ BrO ₂	Calculated
Molecular Weight	213.03 g/mol	Calculated
Physical State	Solid (Powder or Crystalline)	Sigma-Aldrich [1]
Appearance	Typically off-white to pale yellow solid	Observed in analogous bromophenols
Solubility	Soluble in DMSO, Methanol, EtOAc, DCM; Low water solubility	Lipophilic phenolic nature
pKa (Predicted)	~8.5 - 9.5 (Phenolic OH)	Acidic due to electron-withdrawing Br

Note on Melting Point: While specific melting point ranges for the unsubstituted intermediate are often proprietary to specific synthetic theses, analogous 4-bromo-5-hydroxybenzofuran derivatives typically melt in the range of 120–170°C depending on crystal packing and purity [3]. Researchers should rely on 1H NMR and LC-MS for definitive identification rather than melting point alone.

Spectroscopic Identification (Validation Criteria)

- 1H NMR (CDCl₃/DMSO-d₆): Distinctive singlet or doublet for the furan ring protons (H2, H3). The aromatic region will show coupling patterns consistent with 4,5-disubstitution (ortho-coupling absent between C4/C5, meta-coupling possible).
- MS (ESI): Characteristic isotopic pattern for Bromine (1:1 ratio of [M]⁺ and [M+2]⁺ peaks at m/z 213 and 215).

Synthesis & Reaction Engineering

The synthesis of **4-Bromobenzofuran-5-ol** requires controlling regioselectivity during bromination, as the C5-hydroxyl group activates positions C4 and C6.

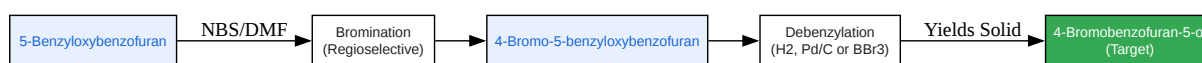
Synthesis Pathway: Regioselective Bromination

Direct bromination of benzofuran-5-ol often yields a mixture of C4 and C6 isomers. A robust route typically involves protection-directed lithiation or careful electrophilic substitution.

Pathway A: Direct Bromination (Low Selectivity Risk)

- Substrate: Benzofuran-5-ol.
- Reagent: NBS (N-Bromosuccinimide) or Br₂ in AcOH.
- Challenge: Competition between C4 and C6 bromination. C6 is often sterically favored, making C4-selective synthesis challenging without blocking groups.

Pathway B: The "Aryne Precursor" Route (High Fidelity) A more reliable method, as utilized in advanced heterocyclic synthesis (e.g., UCLA synthetic studies [4]), involves constructing the ring or using specific precursors that force the bromine into the C4 position.



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Figure 1: Synthetic logic flow for accessing **4-Bromobenzofuran-5-ol** via a protected intermediate to ensure purity.

Structural Applications in Drug Design

The 4-bromo-5-hydroxy motif is a "privileged scaffold" for generating molecular complexity.

Generation of 4,5-Benzofuranynes

This compound serves as a precursor to 4,5-benzofuranyne, a highly reactive intermediate used to synthesize complex fused heterocycles via cycloaddition.

- Mechanism: Treatment of the O-protected derivative (e.g., silyl ether or sulfonate) with a strong base (e.g., t-BuLi) or fluoride source triggers elimination to form the triple bond (aryne) [4].

- Trapping: The aryne can be trapped with furans, azides, or nitrones to create novel drug scaffolds.

Biological Activity

Derivatives of **4-bromobenzofuran-5-ol** have demonstrated potential in:

- Antifungal Agents: Exhibiting activity against Candida and Aspergillus species [5].[\[5\]](#)
- Antitubulin Agents: 2-Aroyl derivatives show potent cytotoxicity against cancer cell lines [3].

Handling and Stability Protocol

Safety Directive: As a halogenated phenol, this compound is an irritant and potentially toxic.

Parameter	Protocol
Storage	2–8°C (Refrigerate). Protect from light to prevent debromination or oxidation of the phenol.
Handling	Wear nitrile gloves and safety glasses. Handle in a fume hood to avoid dust inhalation.
Stability	Stable under recommended storage. Avoid strong oxidizing agents and strong bases (unless intended for reaction).
Disposal	Halogenated organic waste stream. Do not dispose of in aqueous drains.

References

- Sigma-Aldrich.Product Specification: **4-Bromobenzofuran-5-ol** (CAS 40432-23-3).[\[1\]](#)[Link](#)
- BLD Pharm.Compound Data: **4-Bromobenzofuran-5-ol**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[Link](#)
- Romagnoli, R., et al. (2013). "Synthesis and Biological Evaluation of 2-aroyl-4-phenyl-5-hydroxybenzofurans as a New Class of Antitubulin Agents." Journal of Medicinal Chemistry.

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- Ryu, C. K., et al. (2010). "Synthesis and antifungal activity of benzofuran-5-ols." Bioorganic & Medicinal Chemistry Letters.

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